

The Synthetic Chemist's Guide to Bromotrichloroethane: Properties, Reactivity, and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Bromotrichloroethane

CAS No.: 127099-33-6

Cat. No.: B8564315

[Get Quote](#)

Introduction: A Versatile Reagent for Radical Transformations

In the landscape of synthetic organic chemistry, the strategic introduction of halogens and the formation of carbon-carbon bonds are fundamental endeavors. Bromotrichloromethane (CBrCl_3), a heavy, colorless liquid, has emerged as an important reagent, particularly in the domain of free-radical chemistry.^[1] Its utility stems from the inherent weakness of the carbon-bromine bond, a feature that allows for its selective homolytic cleavage to generate the synthetically valuable trichloromethyl radical ($\bullet\text{CCl}_3$).

This technical guide provides an in-depth exploration of the chemical properties of **bromotrichloroethane**, offering a framework for its effective application in synthesis. We will delve into the causality behind its reactivity, present detailed, field-proven protocols for its use in key transformations, and provide the necessary data for its characterization and safe handling. This document is intended for researchers, scientists, and drug development professionals seeking to leverage the unique reactivity of this compound.

Core Chemical and Physical Properties

A thorough understanding of a reagent's fundamental properties is paramount to its successful application. The key physicochemical characteristics of **bromotrichloroethane** are summarized below.

Property	Value	Reference(s)
Molecular Formula	CBrCl_3	[1]
Molar Mass	198.27 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Density	2.012 g/mL at 25 °C	[2]
Boiling Point	105 °C	[1][2]
Melting Point	-5.7 °C	[2]
Solubility	Insoluble in water; soluble in alcohol and ether	[2]
Refractive Index	1.5065 at 20 °C	[2]

The Heart of Reactivity: Bond Dissociation Energies

The synthetic utility of **bromotrichloroethane** is fundamentally governed by the disparate strengths of its carbon-halogen bonds. The carbon-bromine bond is significantly weaker than the carbon-chlorine bonds within the same molecule. This disparity dictates that under radical conditions, the C-Br bond will cleave preferentially.

To quantify this, we can calculate the bond dissociation energy (BDE) for the C-Br bond using the heats of formation (ΔH°_f) of the resulting radicals.

Calculation of the C-Br Bond Dissociation Energy:

The homolytic cleavage of the C-Br bond can be represented as: $\text{CBrCl}_3(\text{g}) \rightarrow \bullet\text{CCl}_3(\text{g}) + \bullet\text{Br}(\text{g})$

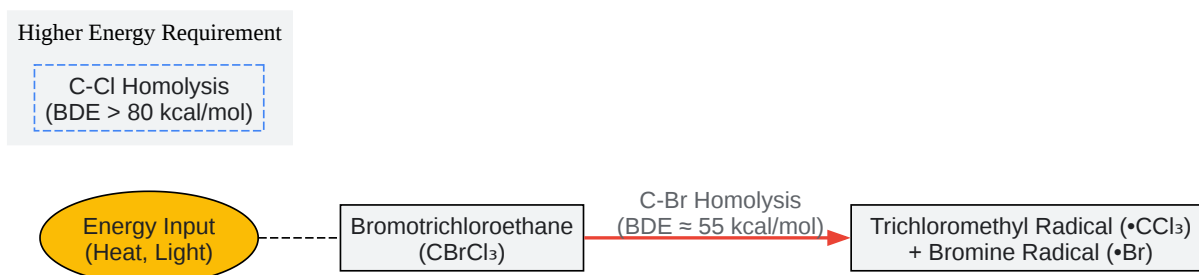
The BDE can be calculated using the following equation: $\text{BDE}(\text{C-Br}) = \Delta H^\circ_f(\bullet\text{CCl}_3) + \Delta H^\circ_f(\bullet\text{Br}) - \Delta H^\circ_f(\text{CBrCl}_3)$

Given the following standard enthalpies of formation at 298 K:

- $\Delta H^\circ_f(\bullet\text{CCl}_3) = 19.7 \text{ kcal/mol}$ ^[2]
- $\Delta H^\circ_f(\bullet\text{Br}) = 26.74 \text{ kcal/mol}$
- $\Delta H^\circ_f(\text{CBrCl}_3) = -8.7 \text{ kcal/mol}$ ^[2]

$$\text{BDE}(\text{C-Br}) = 19.7 \text{ kcal/mol} + 26.74 \text{ kcal/mol} - (-8.7 \text{ kcal/mol}) = 55.14 \text{ kcal/mol}$$

In contrast, the C-Cl bond dissociation energies in chlorinated methanes are significantly higher, typically in the range of 79-84 kcal/mol. This substantial energy difference underscores the selective generation of the trichloromethyl radical from **bromotrichloroethane**.



[Click to download full resolution via product page](#)

Caption: Preferential C-Br bond cleavage in **bromotrichloroethane**.

Spectroscopic Characterization

Accurate identification of **bromotrichloroethane** is crucial before its use in synthesis. The following spectroscopic data are characteristic of the compound.

- ^{13}C NMR: A single resonance is expected for the carbon atom in **bromotrichloroethane**. The chemical shift will be influenced by the electronegative halogen atoms. While a specific spectrum for CBrCl_3 is not readily available, based on data for similar compounds like bromo-2-chloroethane, the signal for the carbon in CBrCl_3 would be expected to appear in the downfield region of the spectrum.[3]
- ^1H NMR: **Bromotrichloroethane** contains no protons, and therefore, its ^1H NMR spectrum will show no signals. This can be a useful diagnostic tool to confirm the purity of the compound, as proton-containing impurities would be readily detectable.
- Infrared (IR) Spectroscopy: The IR spectrum of **bromotrichloroethane** is characterized by strong absorptions corresponding to the C-Cl and C-Br stretching vibrations. The C-Cl stretching vibrations typically appear in the region of $800\text{-}600\text{ cm}^{-1}$, while the C-Br stretch is found at lower wavenumbers, generally between $600\text{-}500\text{ cm}^{-1}$. [4]

Applications in Organic Synthesis

The selective generation of the trichloromethyl radical makes **bromotrichloroethane** a valuable tool in a variety of synthetic transformations.

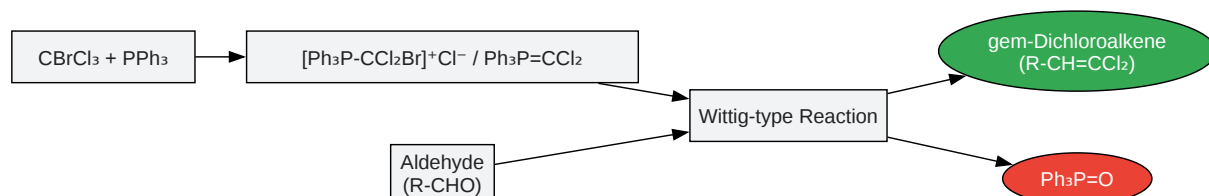
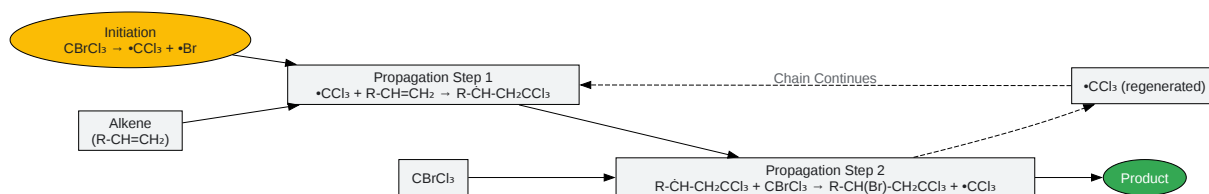
Free-Radical Addition to Alkenes

One of the most common applications of **bromotrichloroethane** is the anti-Markovnikov addition of the trichloromethyl group across a double bond.[5] This reaction proceeds via a free-radical chain mechanism.

Mechanism:

- Initiation: The reaction is initiated by the homolytic cleavage of the C-Br bond in **bromotrichloroethane**, typically induced by heat or light, to generate a trichloromethyl radical.[6][7]
- Propagation:
 - The trichloromethyl radical adds to the alkene at the less substituted carbon, leading to the formation of a more stable secondary or tertiary radical intermediate.

- This new radical then abstracts a bromine atom from another molecule of **bromotrichloroethane**, yielding the final product and regenerating a trichloromethyl radical to continue the chain.
- Termination: The chain reaction is terminated by the combination of any two radical species.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)

- [2. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
- [3. nvlpubs.nist.gov \[nvlpubs.nist.gov\]](https://nvlpubs.nist.gov)
- [4. butlerov.com \[butlerov.com\]](https://butlerov.com)
- [5. Radical Reaction | ChemTalk \[chemistrytalk.org\]](https://chemistrytalk.org)
- [6. The dissociation energy of a carbon-bromine bond is typically - Brown 15th Edition Ch 18 Problem 15a \[pearson.com\]](https://www.pearson.com)
- [7. warwick.ac.uk \[warwick.ac.uk\]](https://warwick.ac.uk)
- To cite this document: BenchChem. [The Synthetic Chemist's Guide to Bromotrichloroethane: Properties, Reactivity, and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8564315/docs#the-synthetic-chemist-s-guide-to-bromotrichloroethane-properties-reactivity-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check